

Introduction: A Pivotal Intermediate in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: *1-Carbamoylcyclohexane-1-carboxylic acid*

CAS No.: 137307-65-4

Cat. No.: B3022085

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1-Carbamoylcyclohexane-1-carboxylic acid, also known by its systematic synonym cyclohexane-1,1-diacetic acid monoamide, is a crucial organic intermediate with the molecular formula $C_8H_{13}NO_3$.^[1] Its structure features a cyclohexane ring geminally substituted with both a carboxylic acid group and a carboxamide group. This unique arrangement makes it a valuable building block, most notably in the pharmaceutical industry as a direct precursor in the synthesis of Gabapentin, an important anticonvulsant and analgesic drug.^{[2][3]} The strategic importance of this molecule necessitates robust, efficient, and scalable synthetic routes. This guide provides a detailed technical overview of the core synthesis pathways, offering insights into the mechanistic rationale, experimental protocols, and comparative analysis for researchers and drug development professionals.

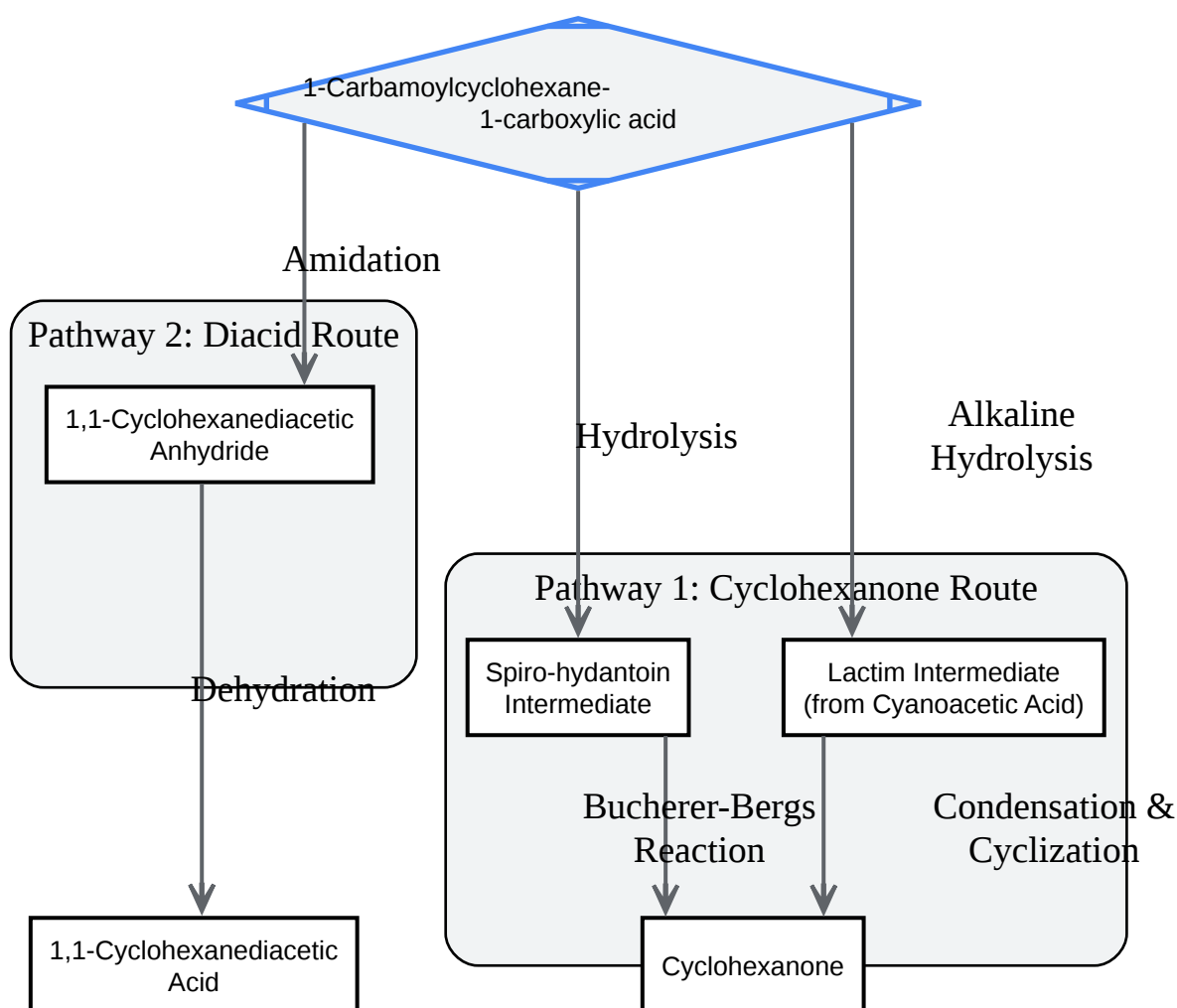
Chemical Identity and Properties:

- CAS Number: 137307-65-4^{[1][4]}
- Molecular Weight: 171.19 g/mol ^[1]

- Physical Form: Solid[4]
- Melting Point: 155 - 157 °C[4]

Retrosynthetic Analysis: Deconstructing the Target Molecule

A retrosynthetic approach to **1-Carbamoylcyclohexane-1-carboxylic acid** reveals two primary disconnection strategies. The first approach cleaves the C-C bonds attached to the quaternary center of the cyclohexane ring, pointing towards cyclohexanone as a logical starting material. The second approach identifies the amide bond as a key disconnection point, suggesting a synthesis from a dicarboxylic acid precursor like 1,1-cyclohexanediactic acid or its anhydride. These two strategies form the basis of the most prevalent industrial synthesis pathways.



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Caption: Retrosynthetic analysis of **1-Carbamoylcyclohexane-1-carboxylic acid**.

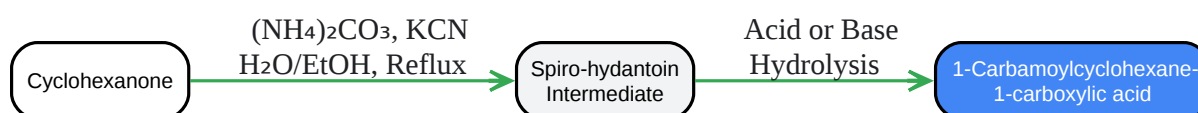
Pathway I: Synthesis from Cyclohexanone

Cyclohexanone serves as a versatile and cost-effective starting material for constructing the target molecule. The core strategy involves introducing both a nitrogen-containing group and a carboxyl-equivalent group onto the carbonyl carbon.

The Bucherer-Bergs Pathway

This classic multicomponent reaction provides an efficient route to α,α -disubstituted amino acids via a hydantoin intermediate.^[5] The reaction involves the condensation of a ketone (cyclohexanone) with potassium cyanide and ammonium carbonate.^{[5][6][7]}

3.1.1. Mechanism and Rationale The Bucherer-Bergs reaction proceeds through several key steps.^[5] First, cyclohexanone reacts with cyanide to form a cyanohydrin. Concurrently, ammonium carbonate provides both ammonia and carbon dioxide. The ammonia reacts with the cyanohydrin to form an aminonitrile. This intermediate then reacts with carbon dioxide and cyclizes intramolecularly to form a stable 5,5-disubstituted hydantoin (5,5-pentamethylenehydantoin).^[5] This hydantoin is not the final product but a crucial, isolable intermediate. Subsequent hydrolysis of the hydantoin ring yields the desired N-carbamoyl amino acid, which is **1-carbamoylcyclohexane-1-carboxylic acid**.



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Caption: The Bucherer-Bergs pathway to the target molecule.

3.1.2. Experimental Protocol: Hydantoin Formation

- Reagents: Cyclohexanone, Potassium Cyanide (KCN), Ammonium Carbonate ((NH₄)₂CO₃), Ethanol, Water.

- Procedure:
 - In a reaction vessel equipped for reflux, charge ammonium carbonate and water.
 - Add a solution of potassium cyanide in water. Caution: Cyanide is highly toxic.
 - To this mixture, add cyclohexanone, followed by ethanol. A typical molar ratio is 1:2:2 for ketone:KCN:(NH₄)₂CO₃.^[5]
 - Heat the mixture to reflux (typically 80-100°C) and maintain for several hours until the reaction is complete, as monitored by TLC or HPLC.^[5]
 - Cool the reaction mixture. The hydantoin product often precipitates.
 - Acidify the mixture with a strong acid (e.g., HCl) to precipitate any remaining product.^[5]
 - Filter the solid, wash with cold water, and dry to yield the spiro-hydantoin intermediate.

3.1.3. Hydrolysis of the Hydantoin Intermediate The isolated hydantoin is then hydrolyzed under acidic or basic conditions to open the ring and form the final product. Basic hydrolysis is often preferred to selectively cleave one of the amide bonds.

The Cyanoacetic Acid Condensation Pathway

This pathway, often detailed in patent literature for industrial applications, utilizes a Knoevenagel-type condensation between cyclohexanone and cyanoacetic acid.^{[8][9]}

3.2.1. Mechanism and Rationale The reaction begins by preparing an alkaline solution of cyanoacetic acid. Cyclohexanone is then added, leading to a condensation reaction. The resulting intermediate undergoes a series of transformations, including hydrolysis and decarboxylation, to form an intermediate lactim.^[8] This lactim is then subjected to a final alkaline hydrolysis step, which opens the ring to yield the target **1-carbamoylcyclohexane-1-carboxylic acid** (cyclohexanediamic acid monoamide).^{[8][9]} This method avoids some of the more volatile and toxic reagents of the Bucherer-Bergs synthesis, offering potential advantages in process safety and scalability.

3.2.2. Experimental Protocol

- Reagents: Cyanoacetic acid, Sodium Hydroxide (or other alkali), Cyclohexanone, Strong Acid (for workup).[8][9]
- Procedure:
 - Prepare an aqueous alkali solution (e.g., sodium hydroxide) and cool to below 10°C.[9]
 - Add cyanoacetic acid to form the cyanoacetate salt solution.
 - Slowly add cyclohexanone dropwise while maintaining the temperature (e.g., at 15°C or 30°C depending on the specific patent).[8][9]
 - Stir the reaction for several hours (e.g., 8 hours) to complete the condensation and initial cyclization reactions.[9]
 - Acidify the reaction mixture with a strong acid, which may lead to the formation and precipitation of the intermediate lactim.
 - Isolate the intermediate and subject it to a second step of alkaline hydrolysis.
 - After the final hydrolysis, acidify the mixture to precipitate the crude product, which can be purified by recrystallization.[8]

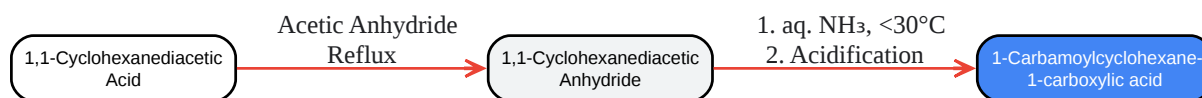
Pathway II: Synthesis from 1,1-Cyclohexanediactic Acid

This route is arguably the most direct and is prominently featured in the synthesis of Gabapentin.[2] The target molecule is generated in a straightforward manner from 1,1-cyclohexanediactic acid anhydride.

The Anhydride Amidation Pathway

4.1.1. Rationale and Mechanism The logic of this pathway is highly efficient. 1,1-Cyclohexanediactic acid is first converted into its more reactive cyclic anhydride. This five-membered ring anhydride is then susceptible to nucleophilic attack by ammonia. The ammonia selectively attacks one of the carbonyl carbons, opening the ring to form the monoamide and a carboxylate salt. A final acidic workup protonates the carboxylate, yielding the desired **1-**

carbamoylcyclohexane-1-carboxylic acid. This product is the immediate precursor for the Hofmann rearrangement that produces Gabapentin.[2][3]



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Caption: The anhydride amidation pathway.

4.1.2. Experimental Protocol: Anhydride Formation & Amidation

- Reagents: 1,1-Cyclohexanediadicetic acid, Acetic Anhydride, Toluene (optional solvent), Aqueous Ammonia.
- Procedure (Part 1: Anhydride Formation):
 - Suspend 1,1-cyclohexanediadicetic acid in a suitable solvent like toluene.[2]
 - Add acetic anhydride.
 - Heat the mixture to reflux to drive the dehydration reaction, often removing the acetic acid byproduct via distillation.
 - Cool the reaction mixture to crystallize the 1,1-cyclohexanediadicetic anhydride.
 - Filter and dry the anhydride product.[2]
- Procedure (Part 2: Amidation):
 - Suspend the prepared anhydride in an aqueous solution of ammonia (e.g., 25-35% concentration).[10]
 - Crucially, maintain the temperature below 30°C during the addition to control the exothermic reaction and prevent side reactions.[2][10]
 - Stir the mixture until the reaction is complete.

- Acidify the reaction mixture with an acid like HCl to precipitate the final product, **1-carbamoylcyclohexane-1-carboxylic acid**.[\[2\]](#)
- Filter, wash, and dry the pure product.

Comparative Analysis of Synthesis Pathways

The choice of synthesis pathway depends on factors such as the availability of starting materials, required scale, safety infrastructure (especially concerning cyanides), and the desired purity of the final product.

Parameter	Bucherer-Bergs Pathway	Cyanoacetic Acid Pathway	Anhydride Amidation Pathway
Starting Material	Cyclohexanone	Cyclohexanone, Cyanoacetic Acid	1,1-Cyclohexanediactic Acid
Key Reagents	KCN/NaCN, (NH ₄) ₂ CO ₃	NaOH, Cyanoacetic Acid	Acetic Anhydride, Ammonia
Primary Hazard	High (Acutely toxic cyanide salts)	Moderate (Corrosive bases/acids)	Moderate (Anhydrides, Ammonia)
Number of Steps	2 (Hydantoin formation + Hydrolysis)	2+ (Condensation/cyclization + Hydrolysis)	2 (Anhydride formation + Amidation)
Scalability	Industrial use, but requires stringent cyanide handling	Well-suited for industrial scale [8] [9]	Excellent, commonly used in pharma [2] [3]
Key Advantage	Uses simple, inexpensive starting materials.	Avoids highly toxic cyanide reagents.	High-yielding, direct route to a key pharma intermediate.
Key Disadvantage	High toxicity and waste treatment concerns.	Multi-step process with intermediate isolations.	Requires a more advanced starting material.

Conclusion

The synthesis of **1-carbamoylcyclohexane-1-carboxylic acid** can be effectively achieved through several distinct pathways, each with its own set of advantages and challenges. The Bucherer-Bergs reaction offers a classic route from the simple precursor cyclohexanone but carries significant safety burdens associated with the use of cyanide. The cyanoacetic acid condensation method presents a viable, potentially safer alternative from the same starting material, which has been optimized for industrial production. For applications where the ultimate goal is the synthesis of Gabapentin, the anhydride amidation pathway stands out as the most direct and efficient method, converting a readily prepared diacid anhydride into the target monoamide in high yield. The selection of the optimal route will ultimately be guided by a careful consideration of scale, safety, cost, and the specific strategic goals of the research or manufacturing campaign.

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